

Application Note & Protocol: Synthesis of Stearoylated Peptides using Sulfo-NHS-Stearate

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Compound of Interest

Compound Name: *Sulfosuccinimidyl Stearate Sodium*

CAS No.: *163451-87-4*

Cat. No.: *B585676*

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Authored by: A Senior Application Scientist

Introduction

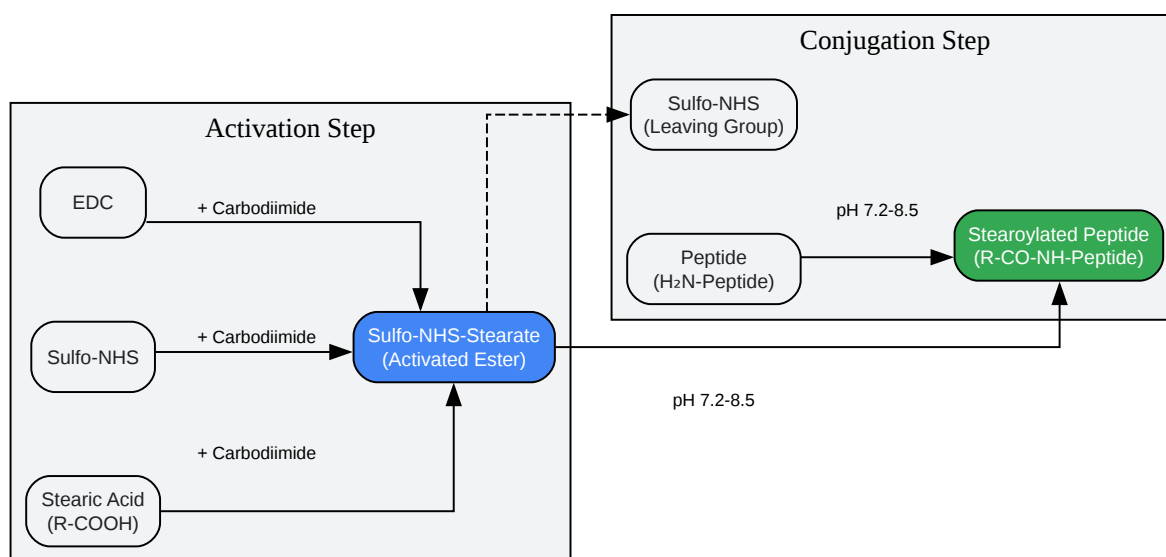
Lipidation, the post-translational or synthetic modification of peptides and proteins with fatty acids, is a critical strategy in drug development and biomedical research. The covalent attachment of a lipid moiety, such as the 18-carbon saturated fatty acid stearic acid, can significantly enhance the therapeutic potential of peptide-based drugs. Stearoylation is known to improve serum albumin binding, thereby extending the in-vivo half-life, increasing resistance to proteolytic degradation, and enhancing membrane permeability. This application note provides a detailed protocol for the synthesis of stearoylated peptides using N-hydroxysulfosuccinimide (sulfo-NHS) stearate, a water-soluble and amine-reactive reagent.

The use of sulfo-NHS esters for acylation is a well-established and robust method. The sulfo-NHS group renders the reagent water-soluble, allowing the reaction to be performed in aqueous buffers at physiological pH, which is crucial for maintaining the integrity of sensitive peptides. The reaction proceeds via the formation of a stable amide bond between the primary amine of the peptide (typically the N-terminal α -amine or the ϵ -amine of a lysine residue) and

the carboxyl group of stearic acid, with the sulfo-NHS group acting as an excellent leaving group.

Reaction Mechanism

The fundamental chemistry involves a two-step process. First, stearic acid is activated with sulfo-NHS in the presence of a carbodiimide, such as EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide), to form the sulfo-NHS-stearate ester. This activated ester is then introduced to the peptide, where a nucleophilic attack by a primary amine on the ester's carbonyl carbon results in the formation of a stable amide bond and the release of the sulfo-NHS leaving group.



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